

JAMI1001A: A Potent FcRn Inhibitor for Non-Clinical Research

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Compound of Interest

Compound Name: JAMI1001A

Cat. No.: B15575057

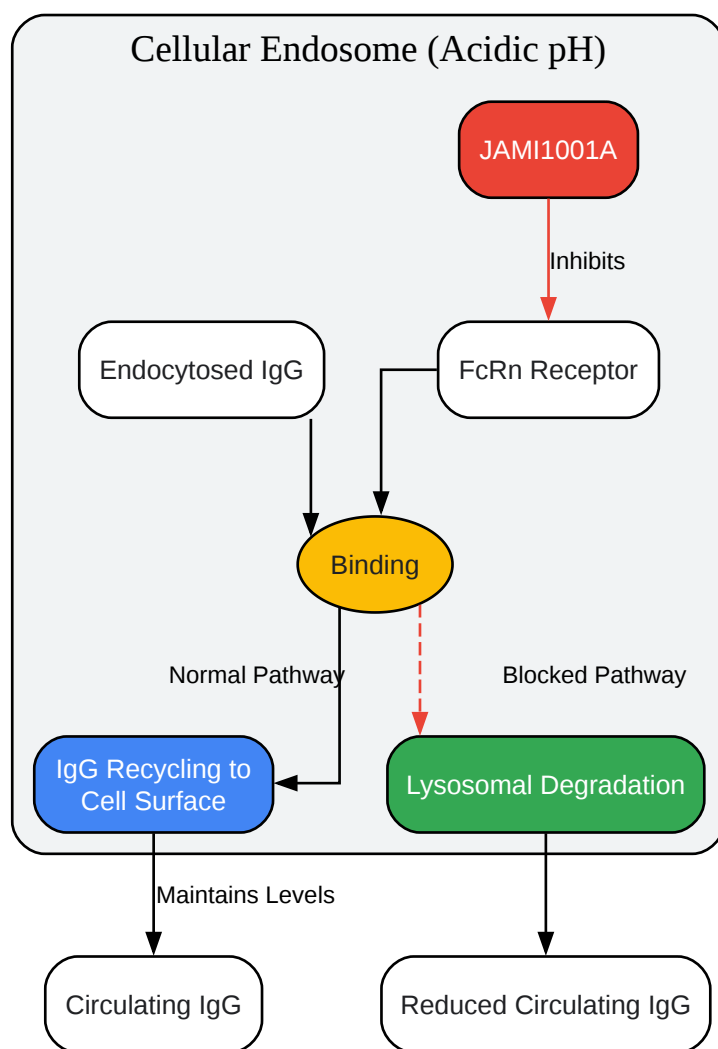
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Application Notes and Protocols

For researchers, scientists, and drug development professionals, **JAMI1001A** presents a novel, high-affinity, fully human monoclonal antibody designed to selectively block the neonatal fragment crystallizable receptor (FcRn). By inhibiting FcRn, **JAMI1001A** accelerates the degradation of Immunoglobulin G (IgG), including pathogenic autoantibodies, offering a powerful tool for investigating the role of IgG-mediated pathology in a wide range of autoimmune and inflammatory diseases. These application notes provide detailed protocols for utilizing **JAMI1001A** in non-clinical research settings.

Mechanism of Action

JAMI1001A is an effectorless monoclonal antibody that specifically targets FcRn.^[1] Under normal physiological conditions, FcRn binds to IgG that has been taken up by cells into endosomes. This binding, which occurs at the acidic pH of the endosome, rescues IgG from lysosomal degradation and recycles it back into circulation, thereby extending its half-life.^[1] **JAMI1001A** competitively inhibits the binding of IgG to FcRn within the endosomes. Consequently, unbound IgG is not recycled and is instead targeted for degradation in lysosomes.^[1] This leads to a rapid reduction in the levels of circulating total IgG and pathogenic IgG autoantibodies.^[1]



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References

- 1. IMAAVY - Mechanism of Action [[jnjmedicalconnect.com](https://www.benchchem.com/product/b15575057#jami1001a-supplier-for-non-clinical-research)]
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